

Application Note: Dissolution Media Strategy for Cefuzonam Sodium Formulations

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Compound of Interest

Compound Name: Cefuzonam (sodium)

Cat. No.: B14095473

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Executive Summary

Cefuzonam sodium is a semi-synthetic, broad-spectrum cephalosporin primarily administered parenterally due to limited oral bioavailability.^[1] However, dissolution testing remains a critical Critical Quality Attribute (CQA) for:

- Intrinsic Dissolution Rate (IDR) Profiling: Characterizing the raw API (salt form) during pre-formulation.
- Novel Delivery Systems: Developing enteric-coated or permeability-enhanced oral formulations.^[1]
- Reconstitution Quality: Evaluating the rate of solution for lyophilized powders.

This guide outlines the protocol for selecting dissolution media that balance sink conditions with the chemical instability inherent to the beta-lactam ring in aqueous environments.

Physicochemical Profiling & Media Logic

The Stability-Solubility Paradox

Developing a dissolution method for Cefuzonam Sodium requires navigating a trade-off between solubility and stability.^[1] Like most cephalosporins, Cefuzonam undergoes hydrolysis of the beta-lactam ring, a reaction catalyzed by both hydronium ions (low pH) and hydroxide ions (high pH).^[1]

- Solubility: High in water (Sodium salt).^{[1][2]}
- pKa: ~2.8 (Carboxyl group) and ~4.1 (Aminothiazole moiety) ^{[1].}^[1]
- Stability Window: Maximum stability is typically observed between pH 4.5 and 6.0.^[3]
- Degradation Risk:
 - pH < 2.0: Rapid acid hydrolysis (simulated gastric fluid).^[1]
 - pH > 7.5: Rapid alkaline hydrolysis (simulated colonic fluid).^[1]

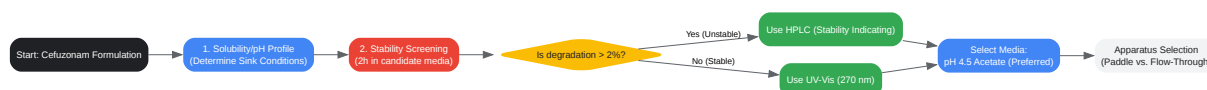
Media Selection Matrix

The following table summarizes the suitability of standard pharmacopeial media for Cefuzonam Sodium.

Media Type	pH	Buffer Composition	Suitability	Technical Rationale
SGF (No Enzyme)	1.2	0.1 N HCl	Low	High degradation rate. ^[1] Use only for "Acid Resistance" testing of enteric formulations.
Acetate Buffer	4.5	Sodium Acetate / Acetic Acid	High	Optimal. Matches the stability maximum. Good buffering capacity prevents pH drift from the sodium salt.
Phosphate Buffer	6.8	Potassium Phosphate Monobasic / NaOH	Medium	Simulates intestinal fluid. Acceptable if run time is short (< 60 min). ^[1] Risk of oxidative degradation.
Water	~6.0	Purified Water (Deaerated)	Low	Poor buffering. ^[1] The dissolved sodium salt will raise pH, potentially accelerating alkaline degradation.

Method Development Workflow

The following diagram illustrates the decision tree for establishing a robust dissolution method for Cefuzonam, accounting for its instability.



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Figure 1: Decision tree for selecting detection methods and media based on hydrolytic stability.

Standardized Protocols

Protocol A: Intrinsic Dissolution Rate (IDR)

Purpose: To determine the dissolution rate of pure Cefuzonam Sodium API, independent of formulation effects. This is critical for comparing different salt batches or polymorphs.

Apparatus: Rotating Disk System (Wood's Apparatus) or USP Apparatus 2 with stationary disk holder. **Conditions:**

- Surface Area: 0.5 cm² (compressed pellet).[\[1\]](#)
- Compression Force: 2000 psi (1 min dwell time) to ensure a non-disintegrating compact.
- Medium: 500 mL Acetate Buffer pH 4.5.
- Temperature: 37°C ± 0.5°C.
- Rotation Speed: 100 rpm.

Procedure:

- Compress 300 mg of Cefuzonam Sodium into the die.
- Lower the die into the vessel ensuring no air bubbles are trapped on the surface.

- Withdraw 5 mL samples at 2, 5, 10, 15, 20, and 30 minutes. Replace volume with fresh media.
- Calculation: Plot Cumulative Amount Dissolved (mg) vs. Time (min). The slope of the linear region divided by the surface area (cm²) is the IDR ().[\[4\]](#)

Protocol B: Performance Dissolution (Formulation/Reconstitution)

Purpose: To evaluate the release profile of a solid dosage form or the reconstitution time of a lyophilized cake.

Apparatus: USP Apparatus 2 (Paddle).[\[1\]](#) Conditions:

- Volume: 900 mL.[\[1\]](#)
- Temperature: 37°C ± 0.5°C.
- Speed: 50 rpm (Tablets/Capsules) or 75 rpm (Suspensions).[\[1\]](#)
- Recommended Medium: 50 mM Acetate Buffer, pH 4.5.

Step-by-Step Methodology:

- Media Preparation: Dissolve 2.99 g of Sodium Acetate Trihydrate in 900 mL water. Adjust pH to 4.5 with 2N Acetic Acid. Dilute to 1000 mL. Deaerate by heating to 41°C and vacuum filtering (0.45 µm) to prevent bubble formation on the dosage form [\[2\]](#).
- Calibration: Verify temperature and paddle rotation speed.
- Initiation: Drop the dosage form down the vessel wall to avoid hitting the paddle. Start timer immediately.
- Sampling:
 - Immediate Release: 5, 10, 15, 30, 45, 60 minutes.

- Delayed Release (Enteric): 2 hours in 0.1N HCl (Acid Stage), then transfer to pH 6.8 Phosphate Buffer (Buffer Stage).[\[1\]](#)
- Filtration: Filter samples immediately through a 0.45 µm PVDF filter (Check for adsorption: discard first 3 mL).
- Analysis: Inject into HPLC immediately. If storage is required, cool samples to 4°C to retard hydrolysis.

Analytical Quantification (HPLC vs. UV)

Due to the potential for beta-lactam degradation during the dissolution run, HPLC is strongly recommended over UV spectrophotometry for accurate quantification.

HPLC Method (Stability Indicating)[\[1\]](#)[\[5\]](#)

- Column: C18 (e.g., 150 mm x 4.6 mm, 5 µm).
- Mobile Phase: Phosphate Buffer (pH 3.0) : Acetonitrile (90:10 v/v).[\[1\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Wavelength: 254 nm or 270 nm.
- Retention Time: Cefuzonam typically elutes at 4–6 minutes; degradation products (open ring) elute earlier.[\[1\]](#)

UV Spectrophotometry (Routine QC only)

- Wavelength: 271 nm (Lambda max).[\[1\]](#)
- Limitation: Cannot distinguish between intact Cefuzonam and its hydrolyzed degradation products, leading to false "high" release values if degradation occurs.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Decreasing Assay over Time	Hydrolysis in media	Switch to pH 4.5 Acetate buffer. Keep bath temperature strictly at 37°C. Analyze samples immediately.
Cone Formation	Poor hydrodynamics	Increase paddle speed from 50 to 75 rpm. Ensure vessel is centered.[1][5]
Filter Adsorption	Drug binding to filter	Validate filter type. Saturate filter by discarding the first 5 mL of filtrate.
Floating Dosage Form	Low density	Use a wire sinker (Japanese Pharmacopoeia Type 1 sinker is standard).[1]

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